

CAS number and molecular weight of 4-Methyl-5-nitropicolinaldehyde

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Compound of Interest

Compound Name: 4-Methyl-5-nitropicolinaldehyde

Cat. No.: B3145860

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An In-depth Technical Guide to 4-Methyl-5-nitropicolinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available chemical data for **4-Methyl-5-nitropicolinaldehyde**. Due to the limited publicly available information specific to this compound, this document also explores the broader context of nitropyridine derivatives, including general synthesis strategies and potential biological activities, to offer a valuable resource for research and development.

Core Compound Data

4-Methyl-5-nitropicolinaldehyde is a substituted pyridine derivative. The presence of a nitro group and an aldehyde functional group suggests its potential as a versatile intermediate in organic synthesis and as a candidate for biological screening.

Quantitative Data Summary

Property	Value	Source
CAS Number	5832-38-2	Internal Data
Molecular Weight	166.13 g/mol	Internal Data
Molecular Formula	C ₇ H ₆ N ₂ O ₃	Internal Data

Synthesis and Experimental Protocols

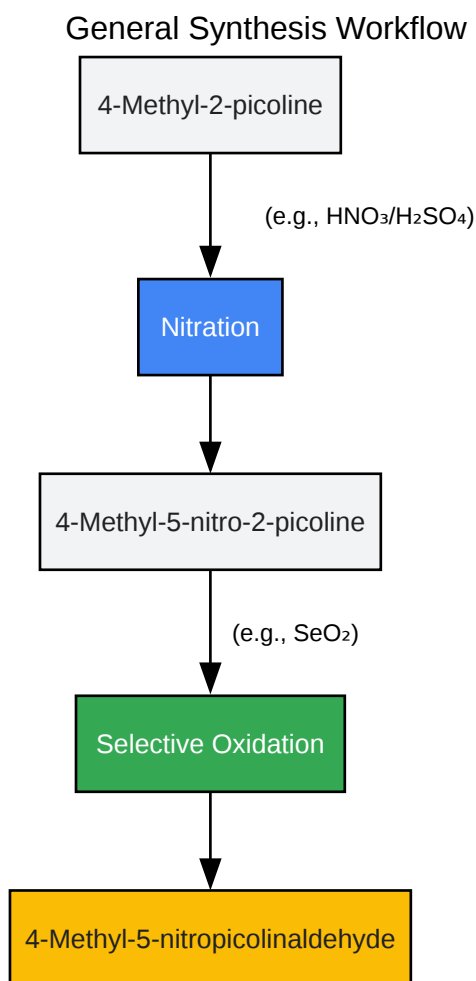
While a detailed, step-by-step experimental protocol for the synthesis of **4-Methyl-5-nitropicolinaldehyde** is not extensively documented in publicly accessible literature, a general synthetic approach can be inferred from established methods for preparing nitropyridine derivatives.

General Synthesis Approach

The synthesis of substituted nitropyridines often involves a multi-step process that may include:

- Nitration of a pyridine precursor: Introducing a nitro group onto the pyridine ring.
- Oxidation of a methyl group: Converting a methyl substituent to an aldehyde.
- Functional group interconversion: Modifying other substituents on the ring to achieve the desired final product.

One potential precursor for the synthesis of **4-Methyl-5-nitropicolinaldehyde** is 4-methyl-2-picoline. The synthesis could conceptually proceed via nitration followed by selective oxidation of the 2-methyl group to an aldehyde.



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Caption: A potential synthetic workflow for **4-Methyl-5-nitropicolinaldehyde**.

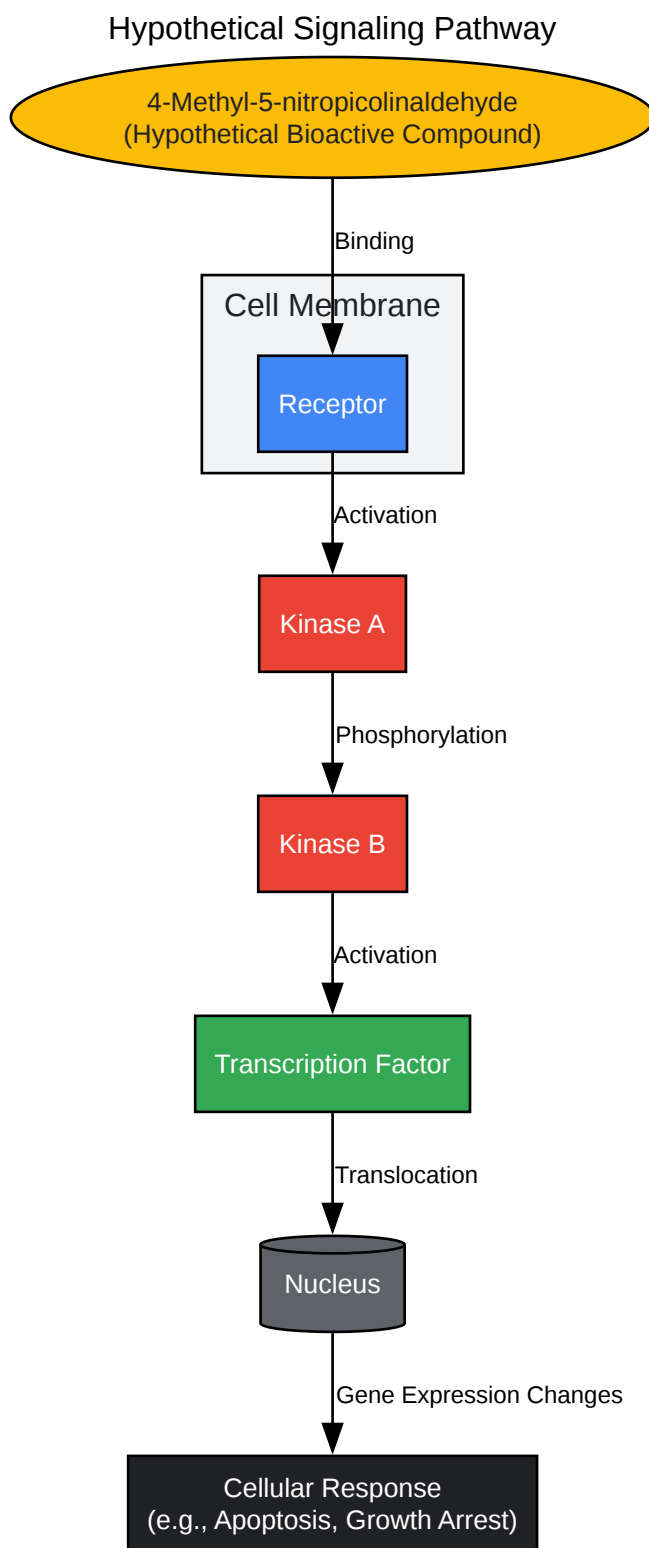
Potential Biological Significance and Signaling Pathways

Specific biological activities and associated signaling pathways for **4-Methyl-5-nitropicolinaldehyde** have not been detailed in the available literature. However, the broader class of nitropyridine derivatives has been investigated for a range of biological effects, offering insights into the potential areas of interest for this compound.

Nitropyridines have been explored for their potential as:

- Anticancer agents: Some nitropyridine derivatives have shown cytotoxic effects against various cancer cell lines.
- Antimicrobial agents: The nitroaromatic scaffold is present in several antimicrobial drugs.
- Enzyme inhibitors: The electrophilic nature of the nitro group can facilitate interactions with biological macromolecules.

Given these general activities, a hypothetical signaling pathway that could be modulated by a bioactive nitropyridine derivative is presented below. This is a generalized representation and has not been experimentally validated for **4-Methyl-5-nitropicolinaldehyde**.



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Caption: A generalized signaling cascade potentially affected by a bioactive compound.

Conclusion

4-Methyl-5-nitropicolinaldehyde presents an interesting scaffold for chemical and biological exploration. While specific experimental data remains scarce, the foundational chemical properties are established. The information on related nitropyridine compounds suggests that this molecule could be a valuable building block for the synthesis of novel compounds with potential therapeutic applications. Further research is warranted to elucidate its synthetic pathways, reactivity, and biological activity profile. This guide serves as a foundational resource to stimulate and support such future investigations.

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